

1-Dodecene: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B104418

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An in-depth exploration of the synthesis, properties, and reactive potential of the linear alpha-olefin, **1-dodecene**, this guide serves as a critical resource for professionals in research, scientific exploration, and pharmaceutical development.

1-Dodecene, a linear alpha-olefin with the chemical formula $C_{12}H_{24}$, is a key building block in the chemical industry, valued for its terminal double bond which imparts high reactivity.[1] This versatile hydrocarbon serves as a precursor in the synthesis of a wide array of commercially significant products, including surfactants, lubricants, and polymers.[2][3][4] Its utility in organic synthesis and materials science continues to expand, making a thorough understanding of its characteristics and reaction pathways essential for innovation.

Core Properties of 1-Dodecene

1-Dodecene is a colorless, clear liquid with a mild, pleasant odor.[2] It is insoluble in water but soluble in organic solvents like ethanol, ether, and acetone.[1] The physical and chemical properties of **1-dodecene** are summarized in the tables below, providing a comprehensive dataset for experimental design and safety considerations.

Physical and Chemical Properties of 1-Dodecene

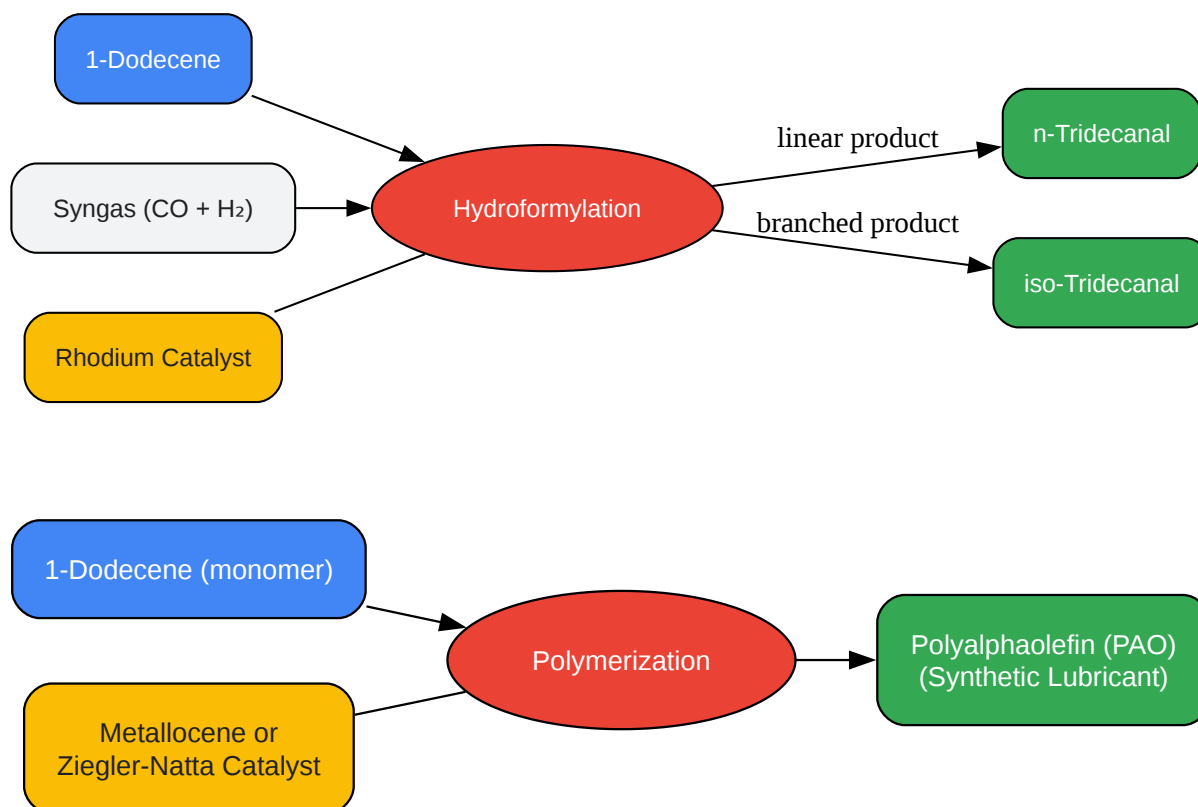
Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄	
Molecular Weight	168.32 g/mol	
Appearance	Colorless liquid	[2]
Odor	Mild, pleasant	[2]
Density	0.758 g/mL at 20 °C	[5]
Melting Point	-35 °C	[5]
Boiling Point	214-216 °C	[5]
Flash Point	77 °C (closed cup)	[1]
Autoignition Temperature	225 °C	[6]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone	[1]
Vapor Pressure	0.2 mmHg at 20 °C	[5]
Vapor Density	5.8 (vs air)	[5]
Refractive Index	1.429 at 20 °C	[5]
Kinematic Viscosity	1.72 mm ² /s at 20 °C	

Commercial Product Specifications for 1-Dodecene

Parameter	Typical Value	Source(s)
Purity (as 1-Dodecene)	≥99.0% (GC)	[5]
n-Alpha Olefin Content	97.44 wt%	[7]
C10 Content	0.11 wt%	[7]
C12 Content	99.39 wt%	[7]
C14 Content	0.50 wt%	[7]
Paraffin Content	0.10 wt%	[7]
Vinylidene Content	2.71 wt%	[7]

Production of 1-Dodecene

Industrially, **1-dodecene** is primarily produced through the oligomerization of ethylene.[1] Several commercial processes are employed, each utilizing different catalyst systems to achieve high selectivity for linear alpha-olefins.



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